

Yadanzioside I: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Yadanzioside I

Cat. No.: B1164421

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This document provides a concise technical summary of the core molecular properties of **Yadanzioside I**, a potent anti-tobacco mosaic virus (TMV) quassinoid.^{[1][2]} The information is presented to support research and development activities in virology and medicinal chemistry.

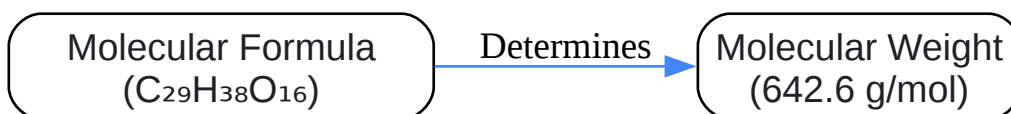
Core Molecular Data

The fundamental molecular characteristics of **Yadanzioside I** are detailed below. This data is essential for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C ₂₉ H ₃₈ O ₁₆	[1][3]
Molecular Weight	642.6 g/mol	[1]
CAS Number	99132-95-3	

Logical Relationship of Core Properties

The following diagram illustrates the foundational relationship between the molecular formula and the molecular weight, which is a critical aspect for all chemical and biological research involving this compound.



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Caption: Relationship between Molecular Formula and Molecular Weight.

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References

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